

"Cyclopropylmethanesulfonamide material safety data sheet"

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Compound of Interest

Compound Name: *Cyclopropylmethanesulfonamide*

Cat. No.: *B1291645*

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An In-Depth Technical Guide to the Material Safety of **Cyclopropylmethanesulfonamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **Cyclopropylmethanesulfonamide**, drawing from available Safety Data Sheets (SDS). It is intended to inform researchers, scientists, and professionals in drug development about the known properties, potential hazards, and recommended safety procedures associated with this compound. The information is presented to facilitate risk assessment and ensure safe handling in a laboratory or research setting.

Chemical and Physical Properties

A summary of the available physical and chemical data for **Cyclopropylmethanesulfonamide** is presented in Table 1. It is important to note that information may vary between suppliers, and some data points are not consistently reported across all sources.

Table 1: Physical and Chemical Properties of **Cyclopropylmethanesulfonamide**

Property	Value	Source
Molecular Formula	C4H9NO2S	Fisher Scientific[1]
Molecular Weight	119.18 g/mol	Fisher Scientific[1]
Appearance	Light brown solid crystalline	Fisher Scientific[1]
Melting Point/Range	122 - 126 °C (251.6 - 258.8 °F)	Fisher Scientific[1]
Boiling Point/Range	No information available	Fisher Scientific[1]
Flash Point	No information available	Fisher Scientific[1]
Solubility	No information available	Fisher Scientific[1]
Vapor Pressure	No information available	Fisher Scientific[1]
Vapor Density	Not applicable	Fisher Scientific[1]
pH	No information available	Fisher Scientific[1]

Hazard Identification and Classification

Cyclopropylmethanesulfonamide is associated with several hazard classifications, which may differ slightly depending on the supplier and the regulatory framework being followed (e.g., GHS). A consolidated summary of identified hazards is provided below.

Table 2: GHS Hazard Classification for **Cyclopropylmethanesulfonamide**

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed	Sigma-Aldrich[2]
Skin Irritation	Category 2	H315: Causes skin irritation	AK Scientific, Inc.[3]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation	AK Scientific, Inc.[3]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	Sigma-Aldrich[2]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child	Sigma-Aldrich[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation	AK Scientific, Inc.[3]
Hazardous to the Aquatic Environment, Short-Term (Acute)	Category 2	H401: Toxic to aquatic life	Sigma-Aldrich[2]
Hazardous to the Aquatic Environment, Long-Term (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects	Sigma-Aldrich[2]

Signal Word: Danger[2], Warning[3]

Hazard Pictograms:

- Skull and Crossbones (for acute toxicity)[2]
- Health Hazard (for mutagenicity and reproductive toxicity)[2]
- Exclamation Mark (for skin/eye/respiratory irritation)[3]

- Environment (for aquatic toxicity)[2]

Experimental Protocols for Safety Assessment

While specific experimental safety studies for **Cyclopropylmethanesulfonamide** are not publicly available, this section outlines standard protocols that are crucial for evaluating the toxicological profile of novel sulfonamides. These methodologies are based on established practices in toxicology and drug development.

In Vitro Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric method used to assess cell viability. It is a foundational in vitro test to determine the cytotoxic potential of a compound.

Methodology:

- Cell Culture: Plate a suitable human cell line (e.g., HepG2 for hepatotoxicity screening) in a 96-well plate and allow the cells to attach for 24 hours.
- Compound Exposure: Treat the cells with a range of concentrations of **Cyclopropylmethanesulfonamide** and incubate for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT solution to each well and incubate to allow for the formation of formazan crystals by viable cells.
- Solubilization: Add a solubilizing agent (e.g., DMSO or a solution of SDS in HCl) to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of the solution at a specific wavelength (typically around 570 nm) using a microplate reader. The absorbance is directly proportional to the number of viable cells.

In Vivo Genotoxicity Assessment (Micronucleus Assay)

The in vivo micronucleus assay is a standard test to evaluate a substance's potential to cause chromosomal damage.

Methodology:

- Animal Dosing: Administer **Cyclopropylmethanesulfonamide** to a rodent model (e.g., mice or rats) at multiple dose levels over a set period.
- Tissue Sampling: Collect peripheral blood or bone marrow samples at appropriate time points after the final dose.
- Slide Preparation: Prepare slides with the collected cells and stain them to visualize micronuclei.
- Microscopic Analysis: Analyze the slides under a microscope to quantify the frequency of micronucleated reticulocytes or erythrocytes.
- Data Analysis: Compare the frequency of micronuclei in the treated groups to a control group to determine if the compound induces a statistically significant increase in chromosomal damage.

Handling, Storage, and First Aid

Proper handling and storage are critical to minimize exposure and ensure the stability of the compound.

Table 3: Handling, Storage, and First-Aid Recommendations

Aspect	Recommendation	Source
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area or under a chemical fume hood. Wash hands thoroughly after handling. [1] [3]	
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store locked up. [1] [3]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention if irritation persists. [1] [3]	
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing. Get medical advice/attention if skin irritation occurs. [1] [3]	
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [3]	
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting. [2] [4]	

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Cyclopropylmethanesulfonamide**.

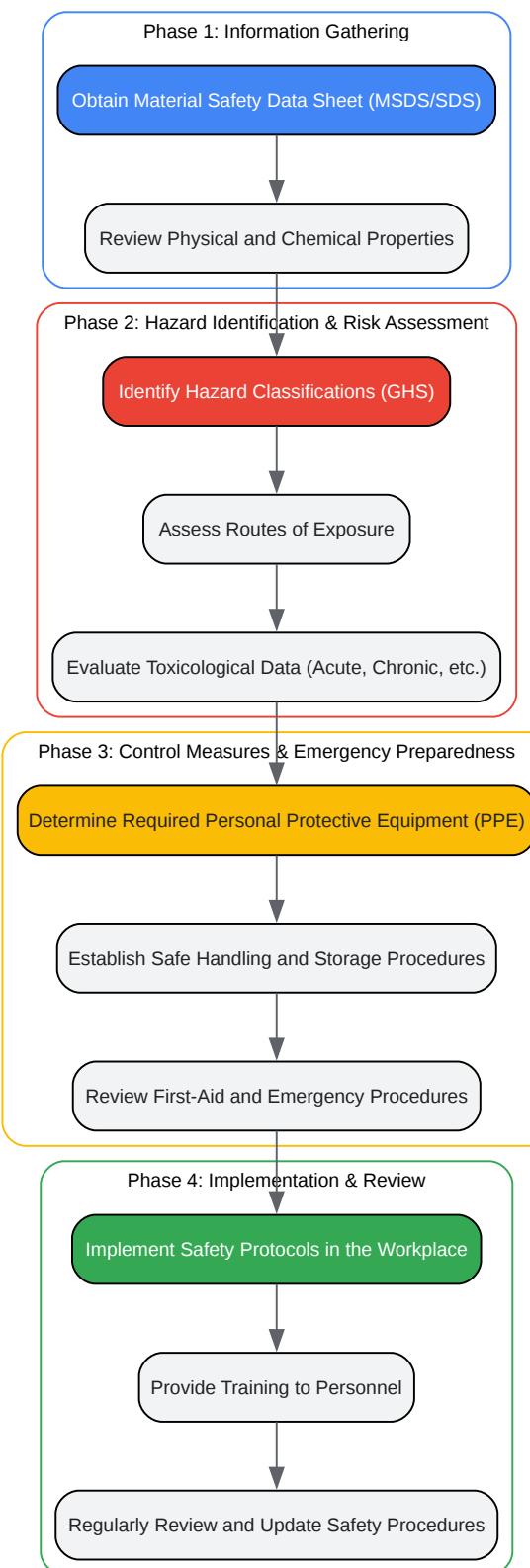
Table 4: Recommended Personal Protective Equipment

PPE Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	Fisher Scientific[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	Fisher Scientific[1]
Respiratory Protection	No protective equipment is needed under normal use conditions. If dust is generated, a particle filter is recommended. For higher-risk activities, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][4]	

Visualizations

General Workflow for Chemical Safety Assessment

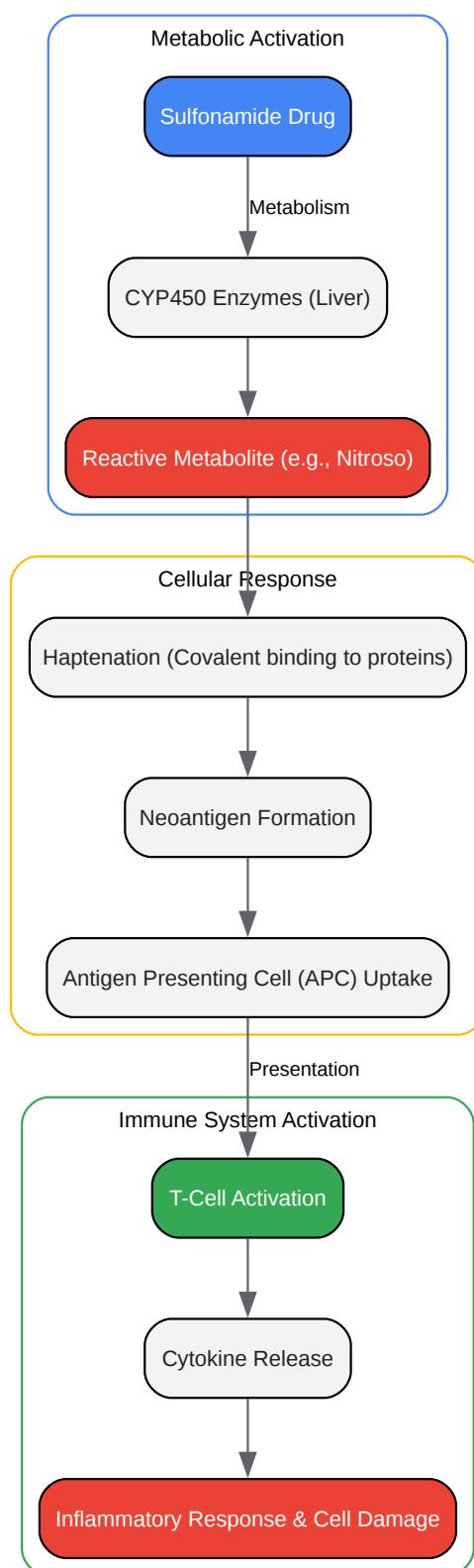
The following diagram illustrates a typical workflow for assessing the safety of a chemical compound based on its Material Safety Data Sheet.

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Caption: Workflow for Chemical Safety Assessment.

Potential Sulfonamide Toxicity Pathway

This diagram outlines a generalized signaling pathway that can be involved in sulfonamide-induced toxicity, particularly hypersensitivity reactions.



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Caption: Generalized Sulfonamide Toxicity Pathway.

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